

# Personal protective equipment for handling Tangeretin

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## Compound of Interest

Compound Name: *Tangeretin*

Cat. No.: *B192479*

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## Essential Safety and Handling Guide for Tangeretin

This guide provides immediate, essential safety and logistical information for handling **Tangeretin** in a laboratory setting. Given the variations in hazard classification across different suppliers, a conservative approach to handling is strongly recommended to ensure the safety of all personnel.

### Hazard Summary

**Tangeretin's** hazard classification is not uniform across all safety data sheets. While some sources classify it as non-hazardous, others label it as acutely toxic. Therefore, it is prudent to handle it as a potentially hazardous substance.

Hazard Classification	Source
Considered hazardous by the 2012 OSHA Hazard Communication Standard	Santa Cruz Biotechnology[1]
Acute Toxic	PubChem[2]
Not a hazardous substance or mixture according to Regulation (EC) No. 1272/2008	HPC Standards[3], CymitQuimica[4]

## Personal Protective Equipment (PPE)

Consistent use of appropriate personal protective equipment is the most critical measure to prevent exposure when handling **Tangeretin**. The following table summarizes the recommended PPE based on available safety data sheets.

Protection Type	Recommended Equipment	Details and Best Practices
Eye/Face Protection	Tightly fitting safety goggles with side-shields or safety glasses. <sup>[5]</sup>	Must be compliant with EN 166 (EU) or NIOSH (US) standards. For tasks with a splash hazard, a face shield should be worn in addition to goggles.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile). Fire/flammable resistant and impervious clothing or a lab coat.	Wear two pairs of chemotherapy-grade, powder-free nitrile gloves. The outer glove should be removed immediately after handling and the inner glove upon leaving the work area. A disposable, solid-front protective gown with long sleeves and tight-fitting cuffs is recommended.
Respiratory Protection	A full-face respirator.	Use if exposure limits are exceeded, if irritation or other symptoms are experienced, or when handling the solid compound outside of a certified chemical fume hood or biological safety cabinet. Ensure the respirator is NIOSH-approved.

## Operational Plan for Safe Handling

A systematic approach to handling **Tangeretin** from receipt to disposal is crucial for minimizing risk.

## Engineering Controls

- Ventilation: Always handle **Tangeretin** in a well-ventilated area. The use of a certified chemical fume hood or a laboratory with local exhaust ventilation is strongly advised to minimize inhalation exposure.

## Personal Handling and Hygiene

- Avoid Contact: Avoid all contact with skin, eyes, and clothing.
- Avoid Inhalation: Do not breathe dust, fumes, or vapors. Avoid the formation of dust and aerosols.
- Hygienic Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where **Tangeretin** is handled or stored.

## Storage

- Conditions: Store in a tightly closed container in a dry environment.
- Incompatibilities: Keep away from strong oxidizing agents.

## Spill and Emergency Procedures

Immediate and appropriate responses to spills and exposures are critical.

## Spill Containment and Cleanup

- Evacuate: Evacuate personnel to a safe area, keeping people upwind of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. For powder spills, cover with a plastic sheet or tarp to minimize spreading.
- Clean-up:
  - Wear full personal protective equipment, including respiratory protection.

- Mechanically take up the spill (e.g., with a scoop or spark-proof tool) and place it in an appropriate, labeled container for disposal. Avoid creating dust.
- Clean the contaminated surface thoroughly.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Disposal Plan

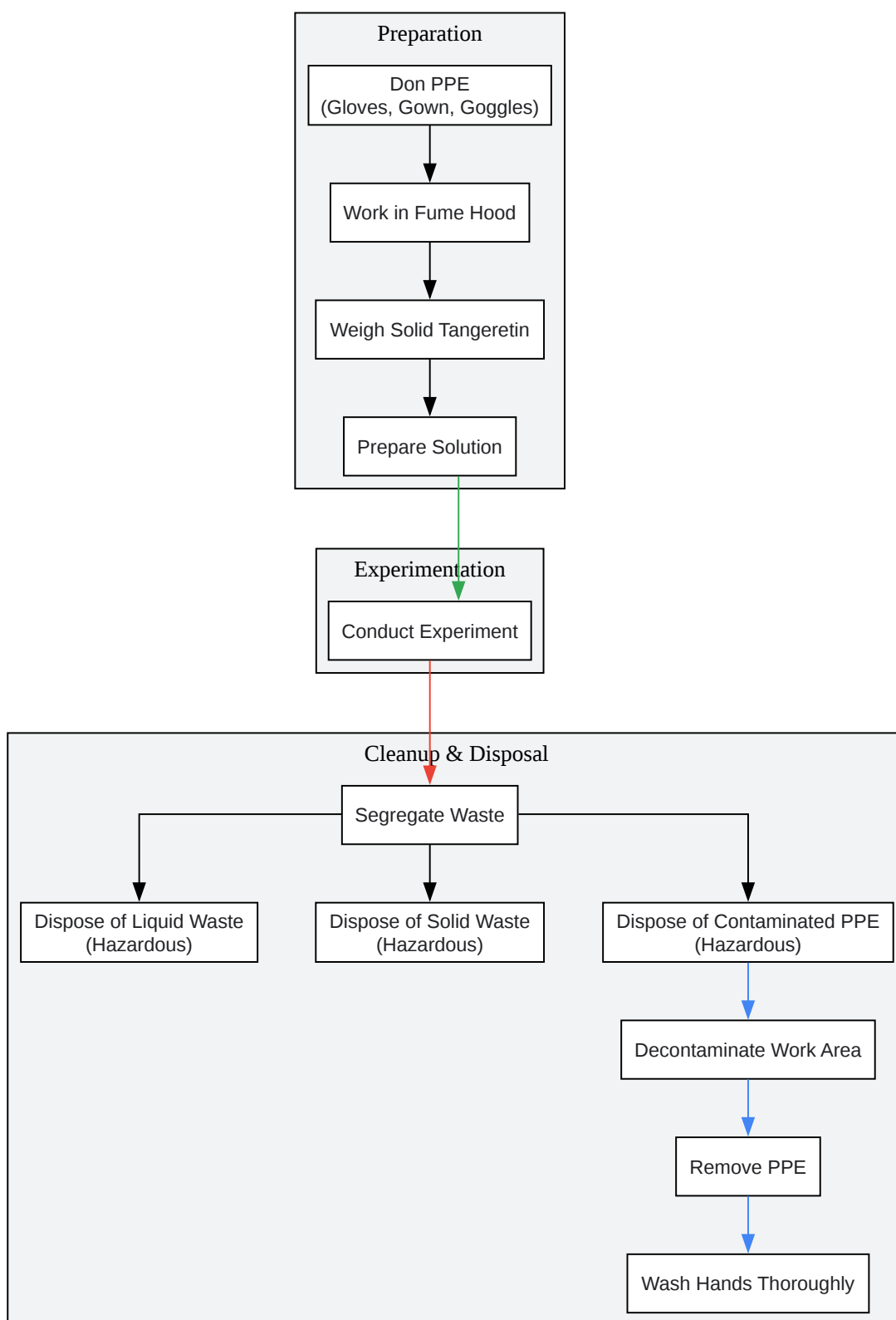
All **Tangeretin** waste must be treated as hazardous chemical waste and disposed of in accordance with institutional, local, and national regulations.

- Solid Waste: Collect solid **Tangeretin** and any contaminated disposable labware (e.g., pipette tips, vials) in a clearly labeled, sealed container for hazardous chemical waste.
- Liquid Waste: Collect any solutions containing **Tangeretin** in a sealed, leak-proof, and clearly labeled hazardous waste container.

- Contaminated PPE: Used gloves, gowns, and other disposable PPE should be collected in a designated hazardous waste bag immediately after use.

## Safe Handling Workflow

The following diagram illustrates the key procedural steps for the safe handling of **Tangeretin** in a laboratory setting.



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## References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. Tangeretin | C<sub>20</sub>H<sub>20</sub>O<sub>7</sub> | CID 68077 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. hpc-standards.com [hpc-standards.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. echemi.com [echemi.com]
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